

synthesis of N-Benzoyl-L-alanine from L-alanine and benzoyl chloride

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Compound of Interest

Compound Name: *N-Benzoyl-L-alanine*

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Application Notes and Protocols: Synthesis of N-Benzoyl-L-alanine

Abstract

These application notes provide a detailed protocol for the synthesis of **N-Benzoyl-L-alanine**, a protected amino acid derivative with applications in peptide synthesis and as a building block in the development of pharmaceuticals. The synthesis is achieved through the N-benzoylation of L-alanine using benzoyl chloride under Schotten-Baumann reaction conditions. This document outlines the reaction principle, provides a step-by-step experimental protocol, and includes a summary of expected results and characterization data.

Introduction

N-Benzoyl-L-alanine is an N-acyl-L-alanine that results from the formal condensation of the amino group of L-alanine with the carboxyl group of benzoic acid.[1] The benzoyl group serves as a protecting group for the amine functionality, preventing unwanted side reactions during peptide synthesis.[2] This protection strategy is crucial in the stepwise construction of complex peptide chains.[2] The synthesis described herein utilizes the Schotten-Baumann reaction, a widely used method for the acylation of amines and alcohols.[3][4] This reaction is typically carried out in a two-phase system, consisting of an aqueous and an organic phase, in the presence of a base to neutralize the hydrochloric acid generated during the reaction.[3]

Reaction Principle

The synthesis of **N-Benzoyl-L-alanine** from L-alanine and benzoyl chloride proceeds via a nucleophilic acyl substitution reaction. The amino group of L-alanine, a nucleophile, attacks the electrophilic carbonyl carbon of benzoyl chloride. The reaction is facilitated by a base, typically sodium hydroxide, which deprotonates the amino group, increasing its nucleophilicity, and neutralizes the hydrogen chloride byproduct. The reaction is outlined in the following scheme:

Scheme 1: Synthesis of **N-Benzoyl-L-alanine**

Caption: Workflow for the synthesis of **N-Benzoyl-L-alanine**.

Safety Precautions

- Benzoyl chloride is corrosive and lachrymatory. Handle it in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Sodium hydroxide and concentrated hydrochloric acid are corrosive. Handle with care and wear appropriate PPE.
- The reaction can be exothermic. Proper temperature control is essential.

Conclusion

The Schotten-Baumann reaction provides a reliable and efficient method for the synthesis of **N-Benzoyl-L-alanine** from L-alanine and benzoyl chloride. The protocol described in these application notes is straightforward and yields a good purity product. This methodology is well-suited for both academic and industrial research settings for the preparation of this valuable N-protected amino acid.

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References

- 1. N-benzoyl-L-alanine | C₁₀H₁₁NO₃ | CID 709778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Benzoyl-DL-alanine | High-Purity Reagent [benchchem.com]
- 3. Schotten–Baumann reaction - Wikipedia [en.wikipedia.org]
- 4. chemistnotes.com [chemistnotes.com]
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